

solubility of 4-Methyl-3-(3-nitrobenzoyl)pyridine in organic solvents

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Compound of Interest

Compound Name: 4-Methyl-3-(3-nitrobenzoyl)pyridine

Cat. No.: B1319671

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General Experimental Protocol for Determining Solubility

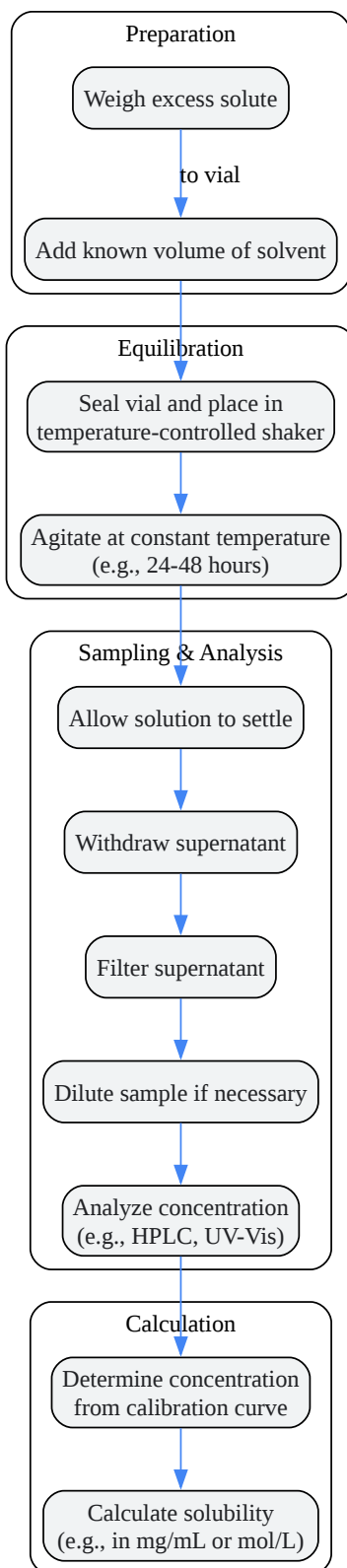
A common method for determining the solubility of a solid compound in an organic solvent is the isothermal equilibrium method.

1. Materials and Equipment:

- 4-Methyl-3-(3-nitrobenzoyl)pyridine (solute)
- Selected organic solvents (e.g., ethanol, methanol, acetone, ethyl acetate, dichloromethane, etc.)
- Analytical balance
- Temperature-controlled shaker or water bath
- Vials or flasks with secure caps
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer for concentration analysis

2. Experimental Workflow:

The following diagram illustrates a typical workflow for determining solubility.



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Caption: Workflow for determining the solubility of a solid in an organic solvent.

3. Detailed Steps:

- Preparation of Saturated Solutions: An excess amount of **4-Methyl-3-(3-nitrobenzoyl)pyridine** is added to a known volume of the selected organic solvent in a sealed vial. This ensures that a saturated solution is formed.
- Equilibration: The vials are placed in a temperature-controlled shaker or water bath set to a specific temperature (e.g., 25 °C). The mixture is agitated for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- Sampling: After equilibration, the agitation is stopped, and the suspension is allowed to stand undisturbed for a period to allow the excess solid to settle. A sample of the supernatant is carefully withdrawn using a syringe.
- Filtration: The withdrawn sample is immediately filtered through a syringe filter (e.g., 0.45 µm) to remove any undissolved solid particles.
- Analysis: The concentration of the solute in the filtered solution is determined using a suitable analytical method, such as HPLC or UV-Vis spectrophotometry. This typically involves creating a calibration curve with standard solutions of known concentrations.
- Calculation: The solubility is then calculated from the determined concentration and expressed in appropriate units, such as mg/mL or mol/L.

To generate a comprehensive solubility profile, this procedure would be repeated for a range of different organic solvents.

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